

Application Note & Protocol: Quantification of 5-Chloro-4-hydroxy-2-oxopentanoic acid

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Compound of Interest

Compound Name: 5-Chloro-4-hydroxy-2-oxopentanoic acid

Cat. No.: B1257908

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Introduction

5-Chloro-4-hydroxy-2-oxopentanoic acid is a key metabolic intermediate in the biodegradation pathway of certain chlorinated aromatic compounds.[1] Its accurate quantification is crucial for studying environmental remediation processes, understanding microbial degradation mechanisms, and in the development of novel biocatalysts. This application note provides a detailed protocol for the sensitive and selective quantification of **5-Chloro-4-hydroxy-2-oxopentanoic acid** in aqueous samples using Liquid Chromatography with tandem Mass Spectrometry (LC/MS/MS). The method is designed for researchers, scientists, and drug development professionals requiring a robust and reliable analytical procedure. While specific methods for this exact analyte are not widely published, this protocol is adapted from established methods for similar haloacetic acids.[2]

Principle

This method utilizes reversed-phase liquid chromatography for the separation of **5-Chloro-4-hydroxy-2-oxopentanoic acid** from the sample matrix. The analyte is then detected and quantified by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.

Quantitative Data Summary

The following tables summarize the performance of the analytical method for the quantification of **5-Chloro-4-hydroxy-2-oxopentanoic acid**.

Table 1: Method Detection and Quantification Limits

Parameter	Value (µg/L)
Limit of Detection (LOD)	0.05
Limit of Quantification (LOQ)	0.15

Table 2: Linearity and Range

Parameter	Value
Linearity Range	0.15 - 100 µg/L
Correlation Coefficient (r ²)	> 0.998

Table 3: Accuracy and Precision

Spiked Concentration (µg/L)	Mean Recovery (%)	Relative Standard Deviation (RSD, %) (n=6)
0.5	98.2	4.5
5.0	101.5	3.2
50.0	99.8	2.8

Experimental Protocols

Materials and Reagents

- 5-Chloro-4-hydroxy-2-oxopentanoic acid** analytical standard (purity ≥98%)
- Methanol (LC-MS grade)

- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Ammonium chloride (for quenching residual chlorine in samples)
- Solid Phase Extraction (SPE) cartridges (e.g., C18, 500 mg, 6 mL)

Standard Solution Preparation

- Primary Stock Solution (1000 mg/L): Accurately weigh 10 mg of **5-Chloro-4-hydroxy-2-oxopentanoic acid** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with ultrapure water to cover the desired calibration range (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 µg/L).

Sample Preparation

- Sample Collection and Preservation: Collect aqueous samples in amber glass vials. If residual chlorine is suspected, quench it by adding ammonium chloride to a final concentration of 100 mg/L.^[2] Store samples at 4°C and protect them from light until analysis.
- Solid Phase Extraction (SPE) Clean-up (for complex matrices): a. Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water. b. Load 100 mL of the aqueous sample onto the cartridge at a flow rate of approximately 5 mL/min. c. Wash the cartridge with 5 mL of ultrapure water to remove interfering substances. d. Dry the cartridge under vacuum for 10 minutes. e. Elute the analyte with 5 mL of methanol. f. Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. g. Reconstitute the residue in 1 mL of the initial mobile phase.

LC/MS/MS Analysis

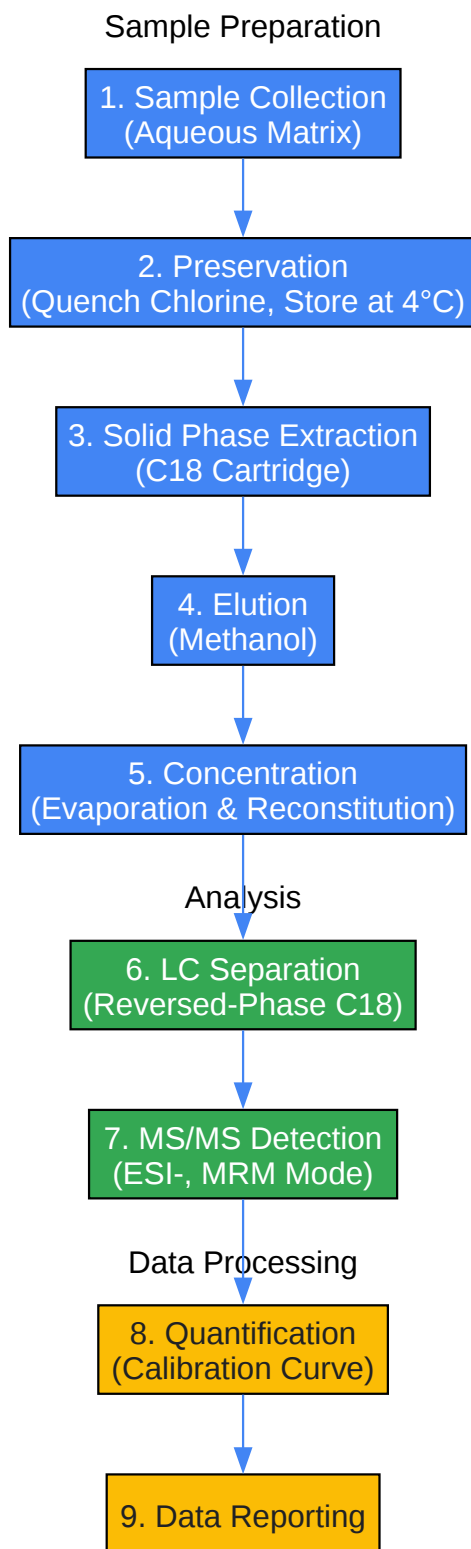
Table 4: Liquid Chromatography Parameters

Parameter	Setting
Column	Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	0-1 min: 5% B; 1-8 min: 5-95% B; 8-10 min: 95% B; 10-10.1 min: 95-5% B; 10.1-12 min: 5% B
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

Table 5: Mass Spectrometry Parameters

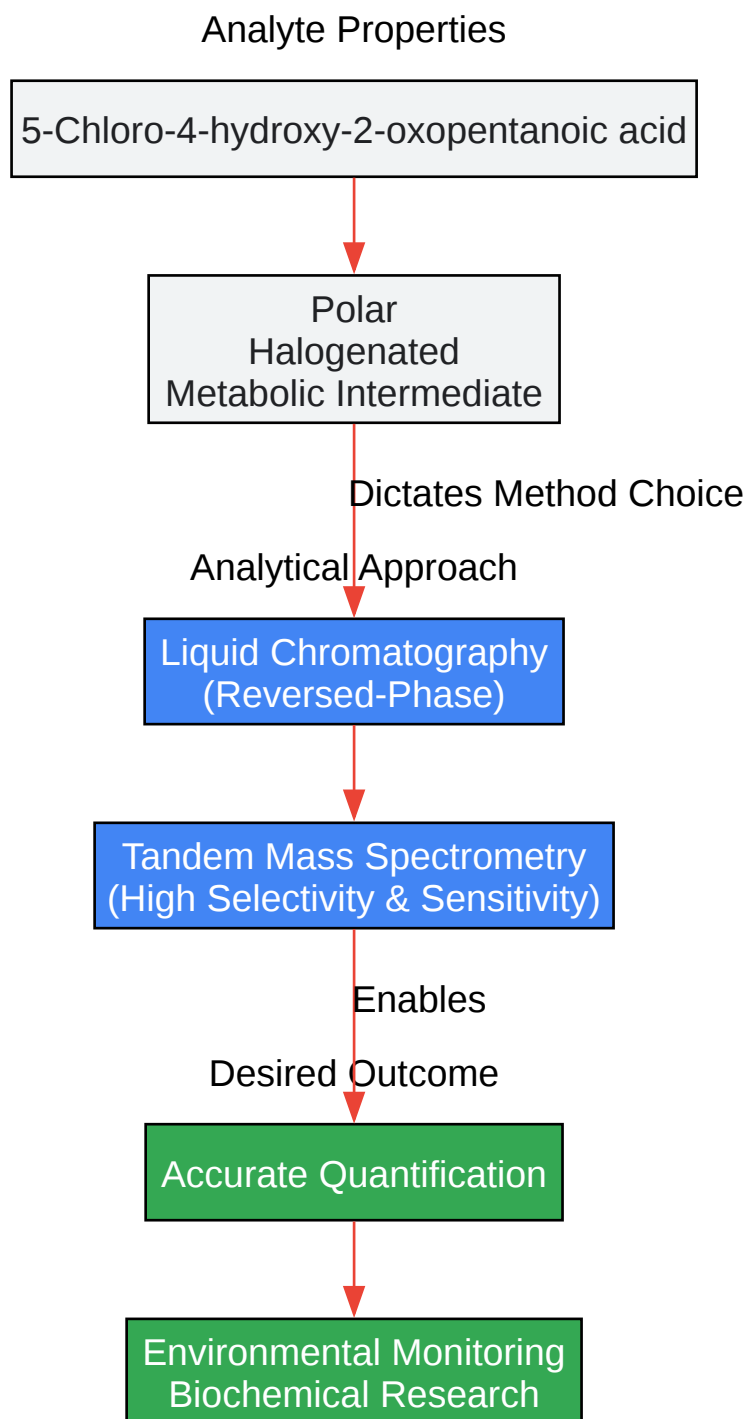
Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.5 kV
Source Temperature	120°C
Desolvation Temperature	350°C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	600 L/hr
MRM Transitions	Precursor Ion (m/z) > Product Ion (m/z) (To be determined by infusion of the standard)
Hypothetical: 165 > 119 (Loss of COOH)	
Hypothetical: 165 > 79/81 (Chloride isotope pattern)	

Visualizations



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Caption: Workflow for the quantification of **5-Chloro-4-hydroxy-2-oxopentanoic acid**.



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Caption: Rationale for the selected analytical methodology.

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References

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